

Spectroscopic Analysis of Pyralomicin 1a: A Technical Overview

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an overview of the spectroscopic data available for **Pyralomicin 1a**, a novel antibiotic isolated from Microtetraspora spiralis. Due to the limited public availability of the primary research data, this document focuses on the reported mass spectrometry findings and presents a generalized workflow for the spectroscopic characterization of such natural products.

Mass Spectrometry Data

The primary available quantitative data for **Pyralomicin 1a** is from mass spectrometry analysis. This technique provides information about the mass-to-charge ratio of the molecule, which is crucial for determining its molecular weight and elemental composition.

Parameter	Value	Source
Mass-to-Charge Ratio ([M+H]+)	m/z 455.68	[1]

This data corresponds to the protonated molecule of **Pyralomicin 1a**, indicating a molecular weight of approximately 454.67 Da.

Experimental Protocols



Detailed experimental protocols for the spectroscopic analysis of **Pyralomicin 1a** are not available in the public domain at the time of this writing. However, a general methodology for acquiring mass spectrometry and NMR data for a novel natural product is outlined below.

General Mass Spectrometry Protocol

- Sample Preparation: A purified sample of **Pyralomicin 1a** is dissolved in a suitable solvent, such as methanol or acetonitrile, to a concentration appropriate for the instrument being used.
- Instrumentation: A high-resolution mass spectrometer, such as a time-of-flight (TOF) or
 Orbitrap instrument, coupled with an electrospray ionization (ESI) source is typically used.
- Data Acquisition: The sample is introduced into the mass spectrometer, and the data is acquired in positive ion mode to observe the protonated molecule ([M+H]+). The instrument is calibrated to ensure high mass accuracy.
- Data Analysis: The resulting spectrum is analyzed to determine the accurate mass of the molecular ion. This information is then used to calculate the elemental composition of the molecule.

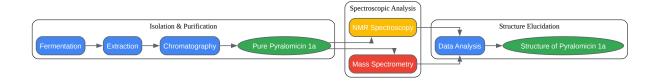
General Nuclear Magnetic Resonance (NMR) Spectroscopy Protocol

- Sample Preparation: A few milligrams of the purified **Pyralomicin 1a** are dissolved in a deuterated solvent (e.g., CDCl₃, DMSO-d₆, or MeOD) in an NMR tube.
- Instrumentation: ¹H and ¹³C NMR spectra are acquired on a high-field NMR spectrometer (e.g., 400 MHz or higher).
- Data Acquisition: A series of one-dimensional (¹H, ¹³C) and two-dimensional (e.g., COSY,
 HSQC, HMBC) NMR experiments are performed to determine the structure of the molecule.
- Data Analysis: The chemical shifts, coupling constants, and correlations from the various
 NMR spectra are analyzed to elucidate the complete chemical structure of Pyralomicin 1a.

Experimental Workflow Visualization



The following diagram illustrates a typical workflow for the spectroscopic characterization of a novel natural product like **Pyralomicin 1a**.



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Caption: A generalized workflow for the isolation and structural elucidation of **Pyralomicin 1a**.

Limitations and Missing Data

A comprehensive technical guide on the spectroscopic data of **Pyralomicin 1a** is currently hindered by the lack of publicly available detailed ¹H and ¹³C NMR data, including chemical shifts and coupling constants. The primary reference detailing the structure elucidation, "Pyralomicins, novel antibiotics from Microtetraspora spiralis. II. Structure determination," is not accessible in full text through standard scientific databases. Consequently, the specific experimental conditions for both NMR and mass spectrometry are also unavailable. The information presented here is based on the limited data that has been cited in other publications and general knowledge of standard analytical practices. For a complete and indepth understanding, access to the original publication or its supplementary materials is required.

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References

- 1. Genetic Insights Into Pyralomicin Biosynthesis in Nonomuraea spiralis IMC A-0156 PMC [pmc.ncbi.nlm.nih.gov]
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